

Personal protective equipment for handling 2-Bromo-6-fluorophenol

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Compound of Interest

Compound Name: 2-Bromo-6-fluorophenol

Cat. No.: B1273061

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Essential Safety and Handling Guide for 2-Bromo-6-fluorophenol

For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety protocols and logistical plans for the handling and disposal of **2-Bromo-6-fluorophenol** (CAS No: 2040-89-3). Adherence to these procedures is vital for ensuring laboratory safety and regulatory compliance.

Hazard Identification and Personal Protective Equipment (PPE)

2-Bromo-6-fluorophenol is a hazardous substance that requires careful handling. The primary hazards are summarized below.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Hazard Summary Table

Hazard Statement	GHS Classification	Signal Word
H302: Harmful if swallowed	Acute Toxicity, Oral (Category 4)	Warning
H315: Causes skin irritation	Skin Irritation (Category 2)	Warning
H319: Causes serious eye irritation	Serious Eye Irritation (Category 2A)	Warning
H335: May cause respiratory irritation	Specific Target Organ Toxicity — Single Exposure (Category 3), Respiratory Tract Irritation	Warning

Recommended Personal Protective Equipment (PPE)

To mitigate exposure risks, the following PPE is mandatory when handling **2-Bromo-6-fluorophenol**.

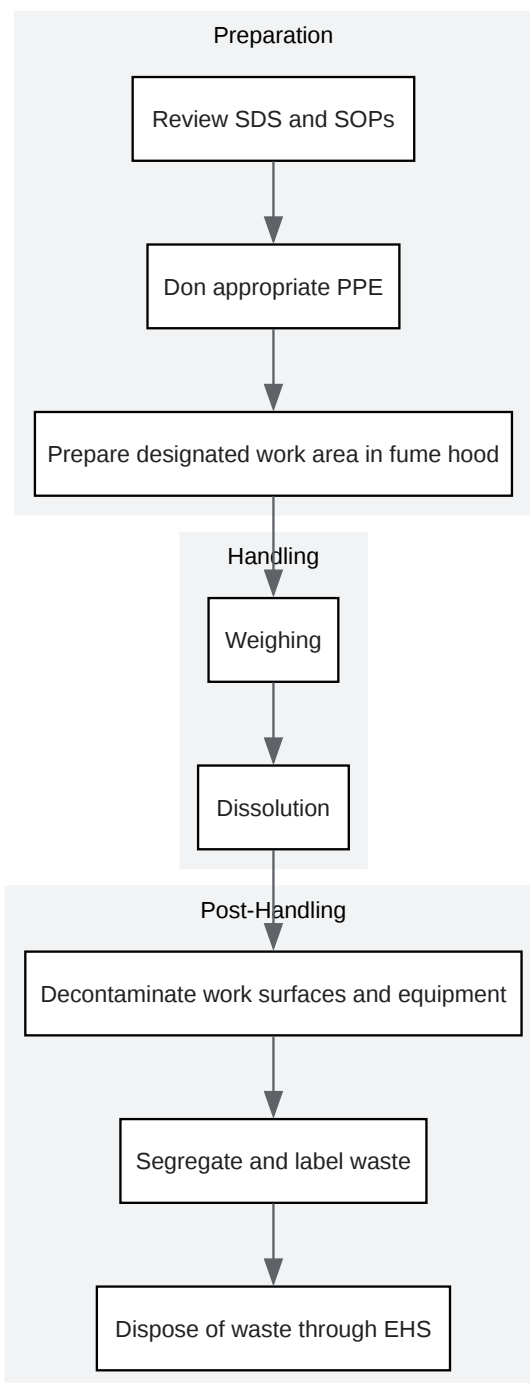
PPE Category	Specification	Rationale
Eye Protection	Chemical splash goggles and a face shield	Protects against splashes and airborne particles.
Hand Protection	Butyl rubber or neoprene gloves. Double gloving with nitrile gloves may be acceptable for incidental contact with dilute solutions, but gloves must be changed immediately upon contact.	Provides a barrier against skin contact. Phenol and its derivatives can penetrate many common glove materials.
Body Protection	A flame-resistant lab coat worn over long-sleeved clothing and long pants. A chemically impervious apron is recommended for tasks with a higher splash risk.	Protects the skin from accidental contact.
Footwear	Closed-toe shoes	Prevents exposure from spills.
Respiratory Protection	All handling of the solid form must be conducted in a certified chemical fume hood to avoid inhalation of the powder.	Minimizes the risk of respiratory tract irritation.

Step-by-Step Operational Procedures

The following protocols provide a systematic approach to handling **2-Bromo-6-fluorophenol** from receipt to use.

Experimental Workflow for Handling **2-Bromo-6-fluorophenol**

Workflow for Handling 2-Bromo-6-fluorophenol



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Caption: Workflow for the safe handling of **2-Bromo-6-fluorophenol**.

Methodology for Weighing **2-Bromo-6-fluorophenol**:

- **Preparation:** Designate a specific area within a chemical fume hood for handling the compound. Ensure the balance is clean and functioning correctly.
- **Tare Container:** Place a clean, dry, and sealable container (e.g., a vial with a screw cap) on the balance and tare it.
- **Transfer:** Move the tared container into the chemical fume hood. Carefully transfer the desired amount of **2-Bromo-6-fluorophenol** powder into the container using a clean spatula. Keep the stock container closed as much as possible.
- **Re-weigh:** Securely close the container with the powder and move it back to the balance to obtain the final weight.
- **Documentation:** Record the weight and other relevant details in your laboratory notebook.

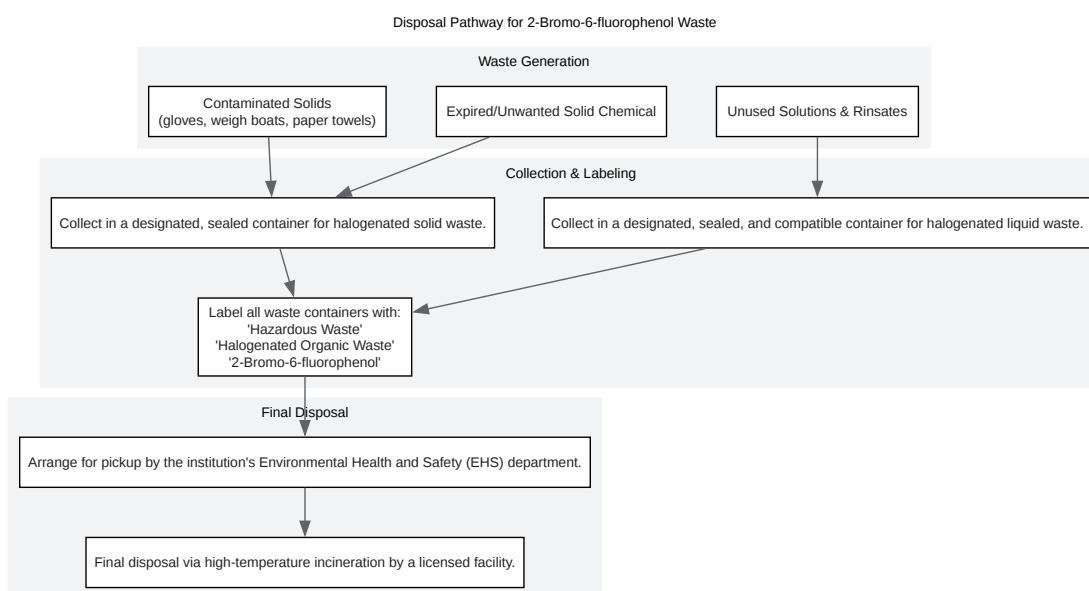
Methodology for Dissolving **2-Bromo-6-fluorophenol**:

- **Solvent Selection:** While specific quantitative solubility data is not readily available, **2-Bromo-6-fluorophenol** is predicted to have good solubility in polar aprotic solvents (e.g., DMSO, acetone) and alcohols (e.g., methanol, ethanol), and moderate solubility in non-polar hydrocarbon solvents. It is recommended to start with a small amount of the compound to test its solubility in the chosen solvent.
- **Procedure:**
 - Conduct the dissolution process within a chemical fume hood.
 - Add the desired solvent to the pre-weighed **2-Bromo-6-fluorophenol** in the sealable container.
 - If necessary, gently agitate or stir the mixture to facilitate dissolution. Avoid heating unless the reaction protocol specifically requires it and appropriate safety measures are in place.

Disposal Plan

Proper disposal of **2-Bromo-6-fluorophenol** and associated waste is critical to prevent environmental contamination and ensure regulatory compliance.

Waste Segregation and Disposal Pathway



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Caption: Disposal workflow for **2-Bromo-6-fluorophenol** waste.

Disposal Protocol:

- Segregation: Do NOT mix **2-Bromo-6-fluorophenol** waste with non-halogenated, acidic, basic, or oxidizing waste streams.^[4]
- Solid Waste:
 - Collect all contaminated solid materials, such as gloves, weigh boats, and paper towels, in a designated, leak-proof container for halogenated solid waste.
 - For small spills, absorb the material with an inert absorbent like vermiculite or sand and collect it as halogenated solid waste.
- Liquid Waste:
 - Collect all solutions containing **2-Bromo-6-fluorophenol** and solvent rinsates in a designated, compatible, and sealed container for halogenated liquid waste. Plastic containers are often preferred.^[4]
- Labeling: Clearly label all waste containers with "Hazardous Waste," "Halogenated Organic Waste," and the full chemical name "**2-Bromo-6-fluorophenol**."^[4]
- Storage: Store waste containers in a cool, dry, and well-ventilated area, away from incompatible materials.
- Disposal: Arrange for the disposal of all **2-Bromo-6-fluorophenol** waste through your institution's Environmental Health and Safety (EHS) department. The recommended disposal method is incineration by a licensed professional waste disposal company.^[4] Under no circumstances should this chemical be disposed of down the drain.^[4]

Emergency Procedures

Immediate and appropriate action is crucial in the event of an emergency.

Emergency Response Plan

Emergency Situation	Immediate Action
Skin Contact	Immediately remove all contaminated clothing. For small exposures, wipe the affected area repeatedly with polyethylene glycol (PEG) 300 or 400. If PEG is unavailable, wash the area with copious amounts of soap and water for at least 15 minutes. For large exposures, use an emergency safety shower for at least 15 minutes. Seek immediate medical attention.[5]
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes using an eyewash station, holding the eyelids open. Remove contact lenses if present and easy to do. Seek immediate medical attention.
Inhalation	Move the affected person to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.
Spill	<p>Small Spill (in fume hood): Wearing appropriate PPE, cover the spill with an inert absorbent material. Carefully collect the absorbed material into a sealed container for halogenated waste. Decontaminate the spill area with a suitable solvent (e.g., isopropanol or ethanol) and collect the cleaning materials as hazardous waste.[6][7]</p> <p>Large Spill (or any spill outside a fume hood): Evacuate the immediate area and alert others. Contact your institution's EHS department for assistance.</p>

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References

- 1. 2-Bromo-6-fluorophenol | 2040-89-3 [sigmaaldrich.cn]
- 2. fluorochem.co.uk [fluorochem.co.uk]
- 3. 2-Bromo-6-fluorophenol | C₆H₄BrFO | CID 2779284 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. benchchem.com [benchchem.com]
- 5. Appendix P - Phenol First Aid Guide and PPE | Environment, Health and Safety [ehs.cornell.edu]
- 6. ehs.wvu.edu [ehs.wvu.edu]
- 7. benchchem.com [benchchem.com]
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